

Hck-IN-2 vs. A-419259: A Comparative Efficacy Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hck-IN-2

Cat. No.: B15577623

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This guide provides a detailed comparison of the efficacy of two kinase inhibitors, **Hck-IN-2** and A-419259, for researchers, scientists, and drug development professionals. The information presented is based on available experimental data to facilitate an objective assessment of their performance.

At a Glance: Key Differences

Feature	Hck-IN-2	A-419259
Primary Target(s)	Hematopoietic Cell Kinase (HCK)	Broad-spectrum Src family kinase inhibitor
Reported Potency	Micromolar range in cellular assays	Nanomolar range in biochemical assays, sub-micromolar in cellular assays
Selectivity Profile	Limited public data available	High selectivity for Src family kinases over other kinases like Abl and PKC
Mechanism of Action	Presumed to be an ATP-competitive HCK inhibitor	ATP-competitive inhibitor of Src family kinases, suppressing downstream STAT5 and Erk signaling

Quantitative Efficacy Data

The following tables summarize the available quantitative data on the inhibitory activity of **Hck-IN-2** and A-419259. It is important to note that the data for A-419259 is significantly more comprehensive in the public domain, which limits a direct head-to-head comparison under identical experimental conditions.

Table 1: Biochemical Inhibitory Activity (IC50/Ki)

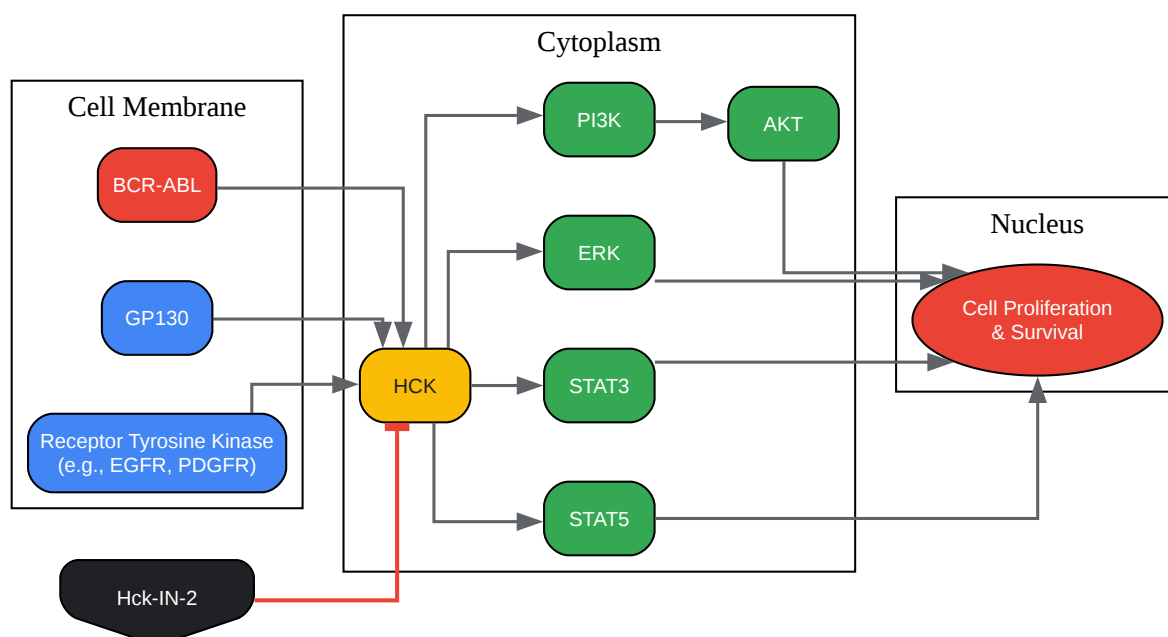
Compound	Target Kinase	IC50 / Ki
Hck-IN-2	HCK	Ki = 0.22 μ M[1]
A-419259	Hck	IC50 = 11.26 nM[2][3]
Src	IC50 = 9 nM[4][5][6]	
Lck	IC50 < 3 nM[4][5][6]	
Lyn	IC50 < 3 nM[4][5][6]	
c-Abl	IC50 = 3,000 nM[2][4]	
PKC	IC50 > 33,000 nM[2]	

Table 2: Cellular Proliferation and Viability Assays (IC50/GI50)

Compound	Cell Line	Assay Type	IC50 / GI50
Hck-IN-2	MDA-MB-231 (Breast Cancer)	Cytotoxicity	IC50 = 19.58 μ M[7][8]
MCF-7 (Breast Cancer)	Cytotoxicity	IC50 = 1.42 μ M[7][8]	
HL60, KG1a, U937 (AML)	Growth Inhibition	GI50 = 5.0 - 5.8 μ M[1]	
HEL, K562 (CML)	Growth Inhibition	GI50 = 9.1 - 19.2 μ M[1]	
A-419259	K-562 (CML)	Proliferation/Apoptosis	IC50 = 0.1 - 0.3 μ M[9]
Meg-01 (CML)	Proliferation	IC50 = 0.1 μ M[4][9]	
DAGM/Bcr-Abl	Proliferation	IC50 = 0.1 - 0.3 μ M[4][9]	

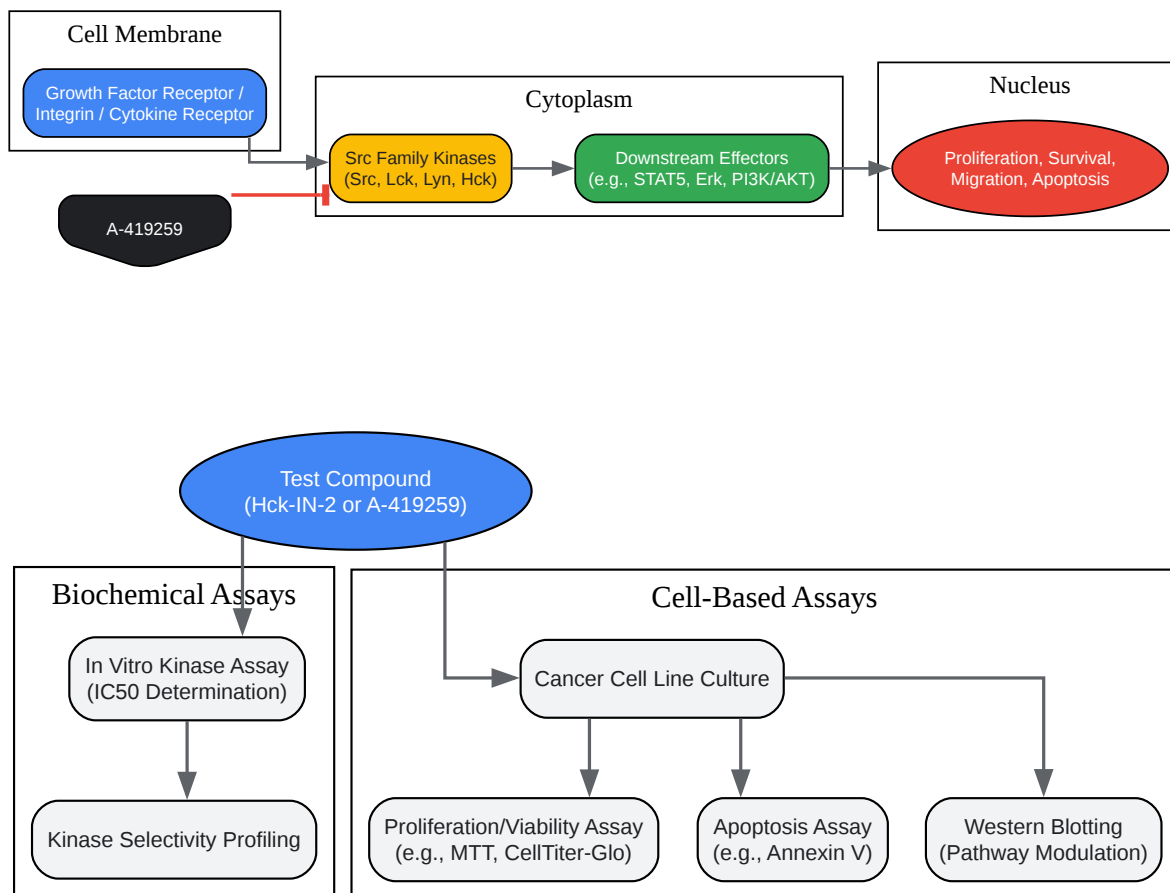
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the signaling pathways targeted by these inhibitors and a general workflow for their evaluation.



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Caption: Simplified HCK signaling pathway in cancer cells.



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